What is the chemical structure of Chitinovorin A

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Chitinovorin A*
Cat. No.:	*B15565868*

Get Quote

Chitinovorin A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Chitinovorin A is a naturally occurring peptide metabolite isolated from the bacterium Flavobacterium chitinovorum.[1] This document provides a concise technical summary of the known chemical and structural information for **Chitinovorin A**. At present, detailed public information regarding its quantitative physicochemical properties, comprehensive experimental protocols for its isolation and synthesis, and its specific biological activities or associated signaling pathways is limited. This guide presents the foundational chemical data available to facilitate further research and exploration into this molecule.

Chemical Structure and Properties

Chitinovorin A is a complex peptide derivative with the chemical formula $C_{26}H_{41}N_9O_{11}S$.[1] Its systematic IUPAC name is (6R,7R)-7-[[(5R)-5-amino-5-carboxypentanoyl]amino]-3-[[(3R,4S)-4-[[(2S)-2-aminopropanoyl]amino]-7-(diaminomethylideneamino)-3-hydroxyheptanoyl]oxymethyl]-7-formamido-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid.[1] The molecule has a molecular weight of 687.7 g/mol .[1]

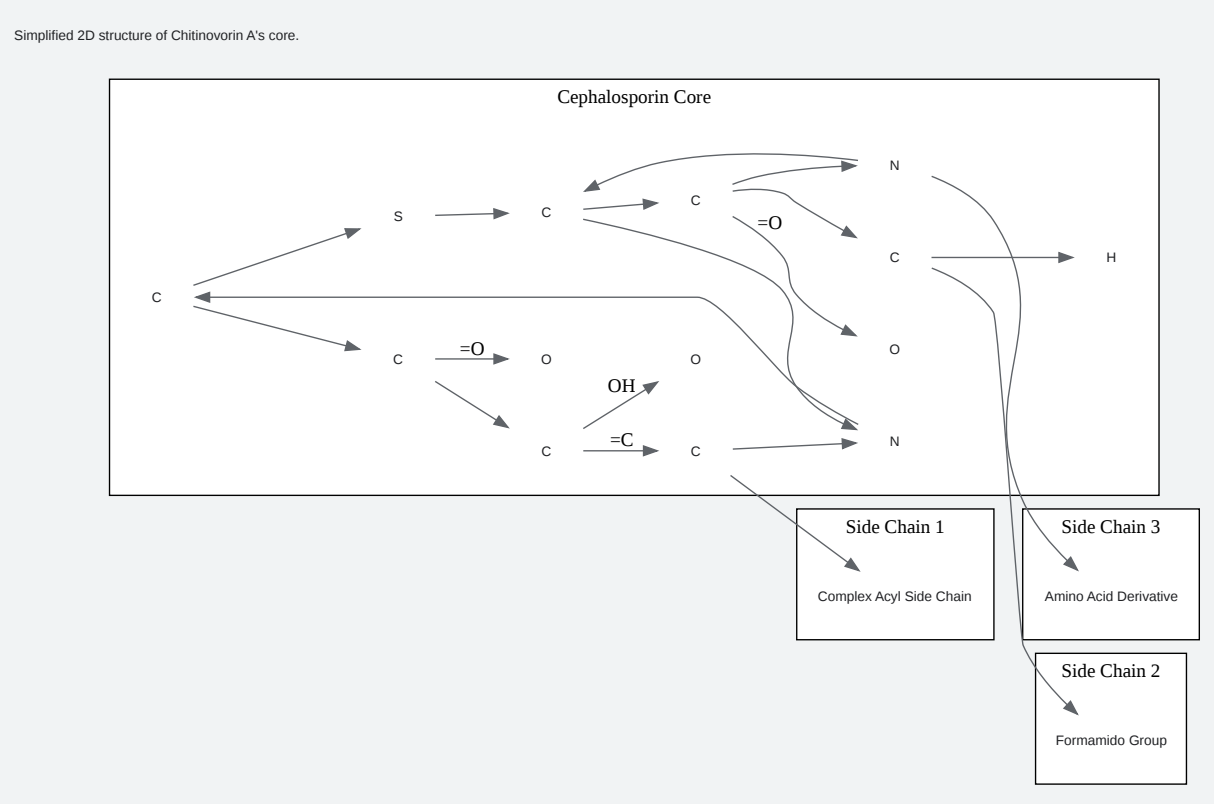
© 2026 BenchChem. All rights reserved.

Table 1: Chemical and Physical Properties of **Chitinovorin A**

Property	Value	Source
Molecular Formula	$C_{26}H_{41}N_9O_{11}S$	PubChem[1]
Molecular Weight	687.7 g/mol	PubChem[1]
IUPAC Name	(6R,7R)-7-[[(5R)-5-amino-5-carboxypentanoyl]amino]-3-[[(3R,4S)-4-[[(2S)-2-aminopropanoyl]amino]-7-(diaminomethylideneamino)-3-hydroxyheptanoyl]oxymethyl]-7-formamido-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid	PubChem[1]

A two-dimensional representation of the chemical structure of **Chitinovorin A** is provided below.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Simplified 2D structure of **Chitinovorin A**'s core.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **Chitinovorin A** are not readily available in the public domain. General methods for isolating secondary metabolites from bacterial cultures, such as those of Flavobacterium, typically involve the following steps:

- Fermentation: Culturing of Flavobacterium chitinovorum in a suitable nutrient-rich medium to promote the production of secondary metabolites.
- Extraction: Separation of the bacterial biomass from the culture broth, followed by solvent extraction of the supernatant and/or the cell pellet.

© 2026 BenchChem. All rights reserved.

- Purification: Chromatographic techniques such as column chromatography, high-performance liquid chromatography (HPLC), and size-exclusion chromatography are employed to isolate the compound of interest from the crude extract.
- Structure Elucidation: The chemical structure of the purified compound is determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

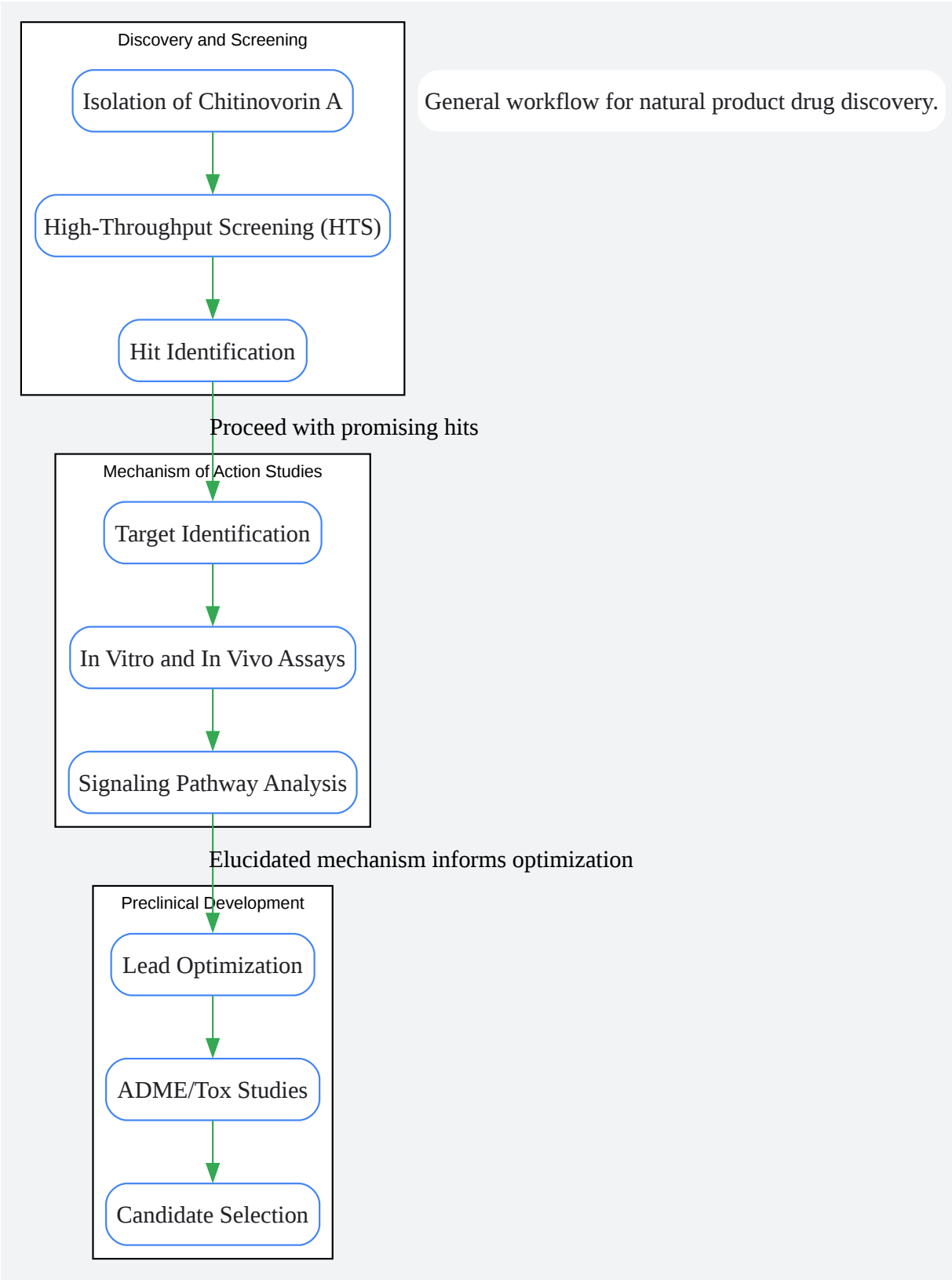
Without a specific publication detailing these procedures for **Chitinovorin A**, a more detailed protocol cannot be provided.

Biological Activity and Signaling Pathways

Currently, there is a lack of published data on the biological activity, mechanism of action, and any potential signaling pathways modulated by **Chitinovorin A**. Further research is required to determine its pharmacological properties and its potential applications in drug development.

The workflow for investigating the biological activity of a novel compound like **Chitinovorin A** would generally follow the logical progression outlined below.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General workflow for natural product drug discovery.

© 2026 BenchChem. All rights reserved.

Conclusion and Future Directions

Chitinovorin A represents a structurally interesting natural product from Flavobacterium chitinovorum. While its fundamental chemical identity has been established, a significant gap exists in the scientific literature regarding its biological effects and the experimental details of its production and purification. Future research efforts should be directed towards:

- Re-isolation and Characterization: Performing detailed spectroscopic analysis (1D and 2D NMR, HRMS) to confirm and expand upon the existing structural data.
- Biological Screening: Assessing the bioactivity of **Chitinovorin A** in a broad range of assays to identify potential therapeutic applications.
- Mechanism of Action Studies: Investigating the molecular targets and signaling pathways affected by **Chitinovorin A** to understand its mode of action.
- Synthetic Approaches: Developing a total synthesis or semi-synthetic routes to enable the production of analogues for structure-activity relationship (SAR) studies.

The elucidation of these currently unknown aspects will be crucial in determining the potential of **Chitinovorin A** as a lead compound for drug discovery and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Chemical and molecular characterization of metabolites from Flavobacterium sp - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the chemical structure of Chitinovorin A]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565868/docs#what-is-the-chemical-structure-of-chitinovorin-a]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.